

Introduction: Navigating the Chemistry and Challenges of a Key Chiral Building Block

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	(1S,2S)-2-Amino-2,3-dihydro-1H-inden-1-ol
CAS No.:	32151-02-3
Cat. No.:	B3189406

[Get Quote](#)

(1S,2S)-2-Amino-2,3-dihydro-1H-inden-1-ol and its isomers are powerful chiral auxiliaries and structural motifs in modern organic synthesis and drug development.[1][2] Their unique bicyclic framework and stereochemistry make them invaluable for constructing complex, enantiomerically pure molecules, including notable therapeutics like the HIV protease inhibitor Indinavir.[1] However, as with many highly functionalized amine derivatives, their utility in the lab is matched by a critical need for rigorous safety and handling protocols. The potential for irritation, sensitization, and other health effects necessitates a proactive and informed approach to safety.

This guide moves beyond a simple recitation of datasheet warnings. It is designed for the practicing researcher and drug development professional, providing not just the "what" but the "why" behind each safety recommendation. By understanding the causality linking the compound's properties to specific handling procedures, scientists can cultivate a culture of intrinsic safety, ensuring both personal protection and the integrity of their research. The protocols herein are designed as self-validating systems, integrating engineering controls, personal protective equipment, and emergency preparedness into a seamless workflow.

Section 1: Compound Identification and Physicochemical Properties

Precise identification is the foundation of chemical safety. While multiple isomers of aminoindanol exist, this guide focuses on the (1S,2S) stereoisomer. It is critical to note that safety data is often published for related isomers or racemates; for instance, much of the available GHS and hazard data corresponds to the (1R,2R) enantiomer.[3][4] Due to the identical physical and acute toxicological properties of enantiomers, this data is considered directly applicable for risk assessment.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	(1S,2S)-2-amino-2,3-dihydro-1H-inden-1-ol	N/A
Molecular Formula	C ₉ H ₁₁ NO	[5][6]
Molecular Weight	149.19 g/mol	[5][6]
CAS Number	94077-01-7 (for the enantiomer (1R,2R))	[3][4]

| InChI Key | HRWCWYGWEVVDLT-RKDXNWHRSA-N (for the enantiomer (1R,2R)) |[3][4] |

Table 2: Physicochemical Data | Property | Value | Rationale for Safety | | :--- | :--- | :--- | | Appearance | Solid, white to beige powder/crystals. |[5][7] | Fine powder presents an inhalation and dust explosion risk. | | Melting Point | 118-121°C |[5] | Indicates stability at ambient lab temperatures. | | Boiling Point | ~270 °C at 760 mmHg |[5] | Low volatility at room temperature reduces vapor inhalation risk during normal handling. | | Solubility | Slightly soluble in water. |[7] | Affects choice of spill cleanup materials and fire-fighting media. | | Vapor Pressure | No data available. |[5] | Assumed to be low due to high boiling point, but heating will increase it. |

Section 2: Hazard Identification and Toxicological Profile

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is considered hazardous. The primary risks are associated with irritation to the skin, eyes, and respiratory system.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	Warning
Skin Sensitization	1	H317: May cause an allergic skin reaction	Warning

| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation | Warning |

Source: GHS classifications are derived from data for the enantiomer and related isomers.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)

Primary Routes of Exposure and Health Effects

Understanding the routes of exposure is key to preventing them. The causality is direct: the chemical properties of this amino alcohol drive its irritant effects on biological tissues.

- **Inhalation:** As a fine powder, the primary risk is the inhalation of airborne dust, which can cause irritation to the nose, throat, and lungs.[\[5\]](#)[\[7\]](#) This is why handling should always occur in a well-ventilated area, preferably a chemical fume hood.
- **Skin Contact:** Direct contact causes skin irritation.[\[5\]](#)[\[8\]](#) Prolonged or repeated exposure may lead to allergic skin reactions (sensitization), a more serious condition where subsequent low-level exposures can trigger a significant allergic response.[\[4\]](#) This necessitates the consistent use of appropriate gloves.

- **Eye Contact:** The compound is a serious eye irritant.[5][8] Contact can cause redness, pain, and potential damage if not addressed immediately. The use of safety glasses or goggles is non-negotiable.
- **Ingestion:** While less common in a laboratory setting, ingestion is expected to be harmful and may cause irritation to the mucous membranes.[8]

Toxicological Data Gaps

For many research chemicals, comprehensive toxicological data is unavailable. No data was found to classify this compound's long-term effects, such as carcinogenicity or mutagenicity.[5] This absence of data does not mean an absence of hazard. From a safety perspective, this information gap requires us to adopt a more conservative approach, handling the compound as potentially hazardous with unknown long-term effects and minimizing all routes of exposure.

Section 3: Exposure Control and Personal Protective Equipment (PPE)

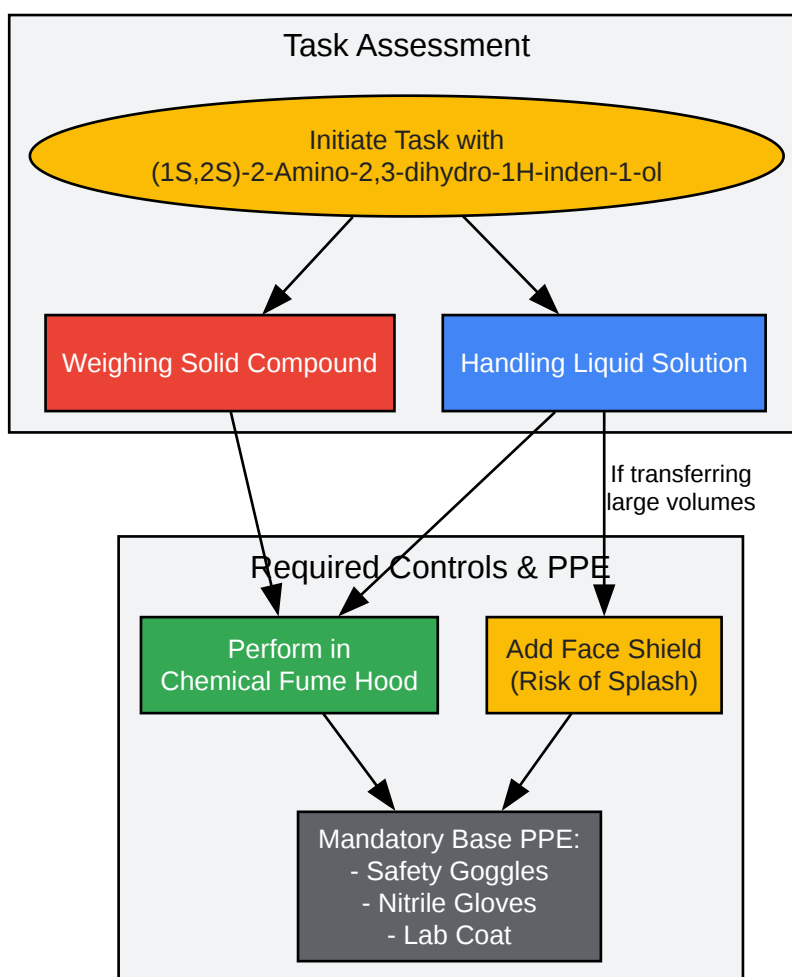
The hierarchy of controls is a fundamental principle of laboratory safety. It prioritizes the most effective control measures, with PPE as the final, but essential, line of defense.

- **Engineering Controls:** This is the most critical step. All operations that may generate dust or aerosols, including weighing, transferring, and preparing solutions, must be conducted in a certified chemical fume hood or a glove box.[5][9] This physically contains the hazard, protecting the user and the lab environment. An accessible safety shower and eyewash station are mandatory in any area where this compound is handled.[5]
- **Administrative Controls:** Develop and strictly follow a Standard Operating Procedure (SOP) for all work with this compound. Clearly label all containers, and restrict access to authorized and trained personnel only.
- **Personal Protective Equipment (PPE):** The selection of PPE is directly dictated by the identified hazards of skin, eye, and respiratory irritation.
 - **Eye and Face Protection:** Use chemical safety goggles or safety glasses with side shields that conform to EN166 (EU) or ANSI Z87.1 (US) standards.[8]

- Skin Protection:
 - Gloves: Wear chemical-resistant, impervious gloves (e.g., nitrile) that are inspected for integrity before each use.[10] Use proper glove removal technique to avoid contaminating your hands.
 - Lab Coat: A clean, buttoned lab coat is required to protect skin and personal clothing.
- Respiratory Protection: If engineering controls fail or for emergency situations like a large spill, a NIOSH (US) or EN 149 (EU) approved respirator with a particulate filter is necessary.[8] Routine use of a respirator should not be a substitute for proper engineering controls.

Diagram: PPE Selection Workflow

This diagram outlines the decision-making process for selecting appropriate PPE based on the specific laboratory task.



[Click to download full resolution via product page](#)

Caption: PPE selection logic based on the physical form of the chemical.

Section 4: Standard Operating Protocol for Safe Handling

This protocol provides a self-validating, step-by-step methodology for a common laboratory task: weighing the solid compound and preparing a stock solution.

Protocol: Weighing and Dissolving (1S,2S)-2-Amino-2,3-dihydro-1H-inden-1-ol

- Preparation and Pre-Work Checklist:

- Verify the chemical fume hood has a current certification and is functioning correctly.
- Don all required PPE: safety goggles, nitrile gloves, and a buttoned lab coat.
- Designate a specific work area within the fume hood. Cover the surface with absorbent, disposable bench paper.
- Assemble all necessary equipment: spatula, weigh paper/boat, analytical balance (if inside the hood) or a tared container for transport, volumetric flask, and the chosen solvent.
- Ensure the material safety data sheet is readily accessible.
- Weighing the Compound:
 - Perform all transfers of the solid compound deep within the fume hood to contain any dust.
 - Carefully open the container. Avoid creating airborne dust by using gentle movements.
 - Using a clean spatula, transfer the desired amount of solid to the weigh paper or into a tared, sealed container.
 - Securely close the main stock container immediately after dispensing.
- Preparing the Solution:
 - Place the volumetric flask containing the solvent (or a portion of it) inside the fume hood.
 - Carefully add the weighed solid to the volumetric flask. A powder funnel is recommended to prevent loss of material.
 - Rinse the weigh paper or container with a small amount of the solvent, adding the rinse to the volumetric flask to ensure a complete quantitative transfer.
 - Stopper the flask and gently swirl to dissolve the compound. If necessary, sonicate or stir, ensuring the container remains stoppered or covered.
 - Once dissolved, dilute to the final volume with the solvent.
- Cleanup and Waste Disposal:

- Wipe down the spatula and any other contaminated reusable equipment with a solvent-dampened cloth.
- Carefully fold the disposable bench paper inwards and place it, along with the used weigh paper and contaminated gloves, into a designated solid hazardous waste container.
- Wipe down the work surface inside the fume hood with an appropriate cleaning agent.
- Remove PPE and wash hands thoroughly with soap and water.[11]

Section 5: Emergency Procedures

Preparedness is paramount. All personnel must be familiar with these procedures before beginning work.

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[5][8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[5][9]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5][9]

| Ingestion | Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5] |

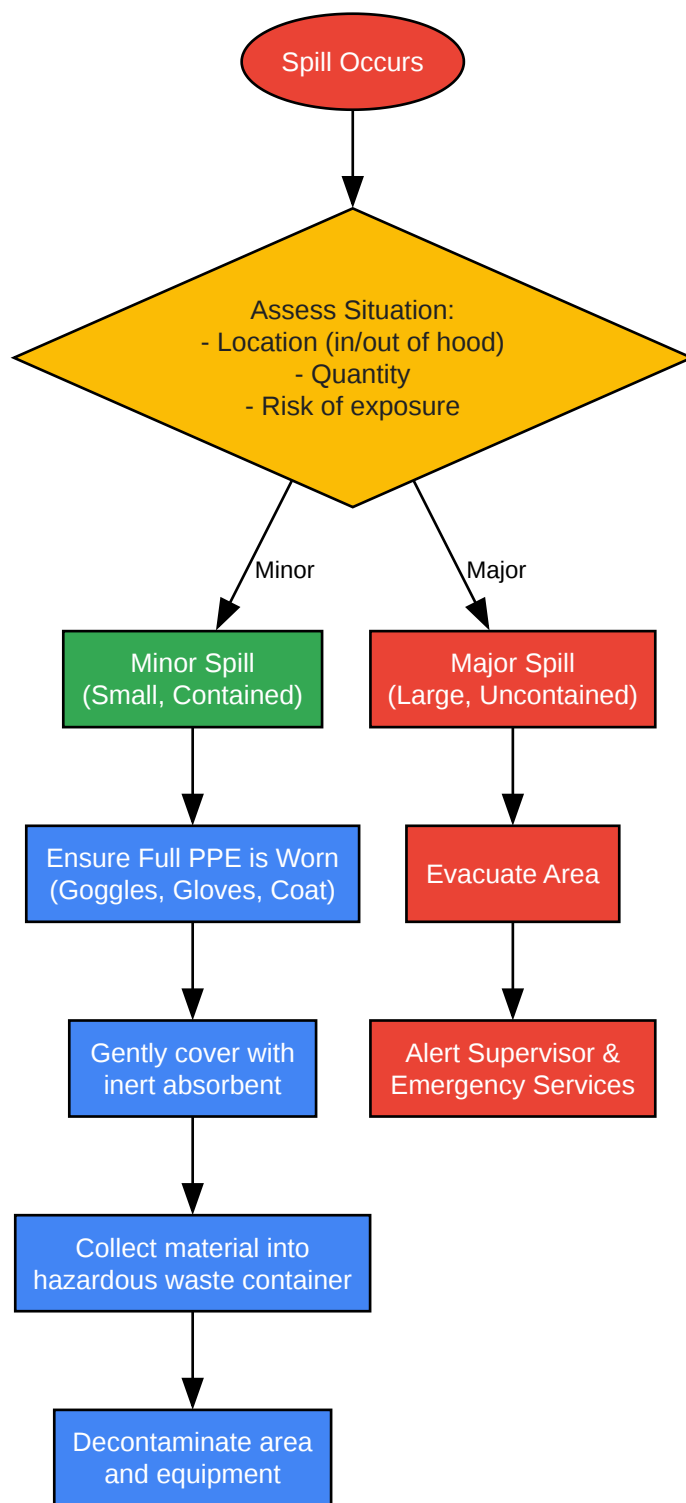
Spill Response Protocol

The correct response depends on the scale of the spill.

- Minor Spill (Solid, <1g, contained in fume hood):
 - Ensure proper PPE is worn (goggles, gloves, lab coat).
 - Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand). Avoid raising dust.
 - Carefully sweep or scoop the material into a designated hazardous waste container.
 - Wipe the area with a cloth dampened with a suitable solvent (e.g., isopropanol, ethanol), followed by soap and water.
 - Place all cleanup materials into the hazardous waste container.
- Major Spill (Outside of a fume hood, or a large quantity):
 - Evacuate all non-essential personnel from the immediate area.
 - Alert laboratory supervisor and emergency response personnel.
 - If safe to do so, close the doors to the area to contain any dust or vapors.
 - Do not attempt to clean up a major spill without appropriate respiratory protection and training.

Diagram: Spill Response Decision Tree

This flowchart guides the user through the critical decisions during a chemical spill.



[Click to download full resolution via product page](#)

Caption: Decision-making flowchart for chemical spill response.

Section 6: Storage and Disposal

Proper storage and disposal are crucial for long-term safety and environmental protection.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[8\]](#)[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[8\]](#)
- The storage area should be locked or otherwise secured to restrict access.[\[5\]](#)

Disposal

- All waste, including the compound itself, contaminated cleanup materials, and empty containers, must be disposed of as hazardous waste.
- Do not dispose of this chemical down the drain or in regular trash.[\[5\]](#)
- Follow all applicable local, state, and federal regulations for hazardous waste disposal. Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.[\[11\]](#)

References

- PubChem. (n.d.). (1R,2R)-2-Amino-2,3-dihydro-1H-inden-1-ol. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. (n.d.). (1S,2R)-(-)-1-Amino-2-indanol. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. (n.d.). (1S,2S)-1-Amino-2-indanol. National Center for Biotechnology Information. [\[Link\]](#)
- Strategies for Accessing cis-1-Amino-2-Indanol. (2024, May 22). MDPI. [\[Link\]](#)
- cis-1-Aminoindan-2-ol in Asymmetric Syntheses. (2018, November 2). PMC. [\[Link\]](#)

- Safe Handling of Laboratory Equipment. (n.d.). University of Alberta. [[Link](#)]
- (1R,2S)-1-Amino-2,3-dihydro-1H-inden-2-ol. (2016, December 1). ResearchGate. [[Link](#)]
- Synthesis and pharmacological profiling of cis-1-amino-2-indanol derivatives as α -glucosidase inhibitors. (2026, January 7). PMC. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. cis-1-Aminoindan-2-ol in Asymmetric Syntheses - PMC [pubchem.ncbi.nlm.nih.gov]
 2. Synthesis and pharmacological profiling of cis-1-amino-2-indanol derivatives as α -glucosidase inhibitors - PMC [pubchem.ncbi.nlm.nih.gov]
 3. (1R,2R)-2-Amino-2,3-dihydro-1H-inden-1-ol | C₉H₁₁NO | CID 10898857 - PubChem [pubchem.ncbi.nlm.nih.gov]
 4. (1R,2R)-2-Amino-2,3-dihydro-1H-inden-1-ol AldrichCPR 94077-01-7 [sigmaaldrich.com]
 5. file.medchemexpress.com [file.medchemexpress.com]
 6. (1S,2S)-1-Amino-2-indanol | C₉H₁₁NO | CID 6931156 - PubChem [pubchem.ncbi.nlm.nih.gov]
 7. (1S,2R)-(-)-cis-1-Amino-2-indanol, 99% 250 mg | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
 8. fishersci.com [fishersci.com]
 9. aksci.com [aksci.com]
 10. orgchemboulder.com [orgchemboulder.com]
 11. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Introduction: Navigating the Chemistry and Challenges of a Key Chiral Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3189406/docs#introduction-navigating-the-chemistry-and-challenges-of-a-key-chiral-building-block>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)